

An In-depth Technical Guide on the Theoretical Molecular Weight of Hexamethylolmelamine

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Compound of Interest

Compound Name: Hexamethylolmelamine

Cat. No.: B1198809

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This guide provides a detailed breakdown of the theoretical molecular weight of **Hexamethylolmelamine**, a compound used in various industrial applications, including as a cross-linking agent for textiles and resins.[1] The calculation is based on its molecular formula and the atomic weights of its constituent elements.

Chemical Formula and Elemental Composition

Hexamethylolmelamine is a derivative of melamine where each of the six hydrogen atoms of the amino groups is replaced by a hydroxymethyl group.[2] The established chemical formula for **Hexamethylolmelamine** is $C_9H_{18}N_6O_6$. [2][3][4][5][6] The elemental composition derived from this formula is presented in the table below.

Element	Symbol	Number of Atoms	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	9	12.01	108.09
Hydrogen	H	18	1.008	18.144
Nitrogen	N	6	14.007	84.042
Oxygen	O	6	15.999	95.994

Theoretical Molecular Weight

The theoretical molecular weight is the sum of the weights of all atoms in the molecule. Based on the elemental composition, the molecular weight of **Hexamethylolmelamine** is calculated as follows:

$$(9 * 12.01) + (18 * 1.008) + (6 * 14.007) + (6 * 15.999) = 306.27 \text{ g/mol .}$$

Multiple sources confirm that the molecular weight of **Hexamethylolmelamine** is approximately 306.28 g/mol .^{[1][2][3][4][5][6]}

Parameter	Value
Chemical Formula	C ₉ H ₁₈ N ₆ O ₆ ^{[2][3][4][5][6]}
Theoretical Molecular Weight	306.28 g/mol ^{[1][2][3][4][5][6]}

Experimental Protocols and Visualizations

The determination of a theoretical molecular weight is a computational task based on the chemical formula and standard atomic weights. Therefore, experimental protocols are not applicable in this context. Similarly, as this topic does not involve biological or chemical pathways, signaling pathway diagrams are not relevant to the calculation of molecular weight.

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References

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